

# Safeguarding Your Research: Proper Disposal of ADL5859

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: ADL5859

Cat. No.: B1665028

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For researchers, scientists, and drug development professionals, ensuring laboratory safety and proper chemical handling is paramount. This document provides essential, immediate safety and logistical information for the proper disposal of **ADL5859**, a selective  $\delta$ -opioid receptor agonist. Adherence to these procedures is critical for personnel safety and environmental protection.

## Hazard Identification and Safety Data

**ADL5859** hydrochloride is classified as a hazardous substance. The primary routes of exposure are oral, dermal, and inhalation. It is harmful if swallowed and may cause skin and eye irritation[1].

Hazard Classification (GHS)	Statement
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed[1]
Skin Corrosion/Irritation (Category 2)	H315: Causes skin irritation[1]
Serious Eye Damage/Eye Irritation (Category 2A)	H319: Causes serious eye irritation[1]

## Personal Protective Equipment (PPE)

When handling **ADL5859**, appropriate personal protective equipment must be worn. This includes:

- **Gloves:** Chemical-resistant gloves (e.g., nitrile) are required.
- **Eye Protection:** Safety glasses with side shields or goggles are mandatory.
- **Lab Coat:** A standard laboratory coat should be worn.
- **Respiratory Protection:** If handling fine powders outside of a certified chemical fume hood, a NIOSH-approved respirator is recommended.

## Experimental Protocol: Disposal of ADL5859

The following step-by-step protocol outlines the recommended procedure for the disposal of **ADL5859** in a laboratory setting. This protocol is designed for small research quantities.

### 1.0 Decontamination of Glassware and Surfaces

**1.1. Triple Rinse:** All glassware and equipment that have come into contact with **ADL5859** should be triple-rinsed with a suitable solvent, such as ethanol or methanol. **1.2. Collect Rinsate:** The solvent rinsate must be collected in a designated, properly labeled hazardous waste container. **1.3. Final Cleaning:** After the solvent rinse, glassware can be washed with soap and water.

### 2.0 Disposal of Unused **ADL5859** (Solid)

**2.1. Original Container:** Whenever possible, dispose of unused **ADL5859** in its original container. **2.2. Labeling:** Ensure the container is clearly labeled with the chemical name "**ADL5859** hydrochloride" and the appropriate hazard symbols. **2.3. Waste Collection:** Transfer the labeled container to your institution's designated hazardous waste collection area.

### 3.0 Disposal of **ADL5859** Solutions

**3.1. Collection:** Solutions containing **ADL5859** should be collected in a sealed, compatible, and clearly labeled hazardous waste container. **3.2. Labeling:** The waste container label should include "Hazardous Waste," the full chemical name "**ADL5859** hydrochloride," the solvent(s) used, and an approximate concentration. **3.3. Segregation:** Do not mix **ADL5859** waste with other incompatible waste streams.

### 4.0 Disposal of Contaminated Labware

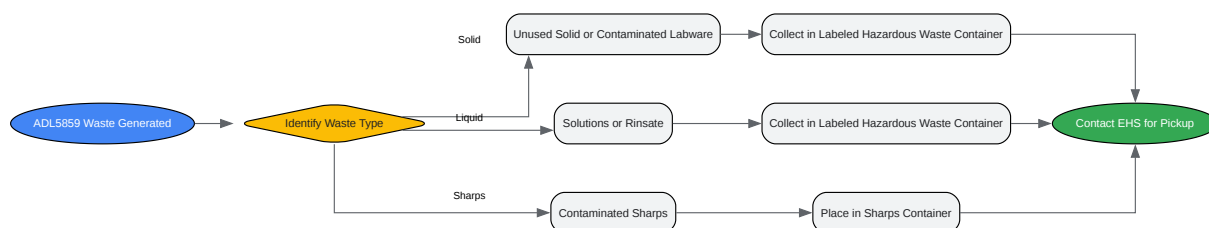
4.1. Sharps: Needles, syringes, and other contaminated sharps must be placed in a designated sharps container. 4.2. Solid Waste: Contaminated gloves, weigh boats, and other solid labware should be collected in a designated hazardous waste bag or container. 4.3. Labeling: All containers for contaminated labware must be clearly labeled as "Hazardous Waste" and indicate the presence of **ADL5859**.

## 5.0 Final Disposal

5.1. Contact EHS: Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of all **ADL5859** waste. 5.2. Regulatory Compliance: Disposal must be carried out in accordance with all local, state, and federal regulations<sup>[1]</sup>.

## Logical Workflow for ADL5859 Disposal

The following diagram illustrates the decision-making process for the proper disposal of **ADL5859**.



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Caption: Logical workflow for the proper disposal of **ADL5859**.

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## References

- 1. [file.medchemexpress.com](https://file.medchemexpress.com) [[file.medchemexpress.com](https://file.medchemexpress.com)]
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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)